

In-Depth Technical Guide: Safety Data Sheet for m-PEG9-Br

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Compound of Interest

Compound Name: *m*-PEG9-Br

Cat. No.: B1676803

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This guide provides a comprehensive overview of the safety data for **m-PEG9-Br**, tailored for researchers, scientists, and professionals in drug development. The information is compiled from various supplier safety data sheets to ensure a thorough understanding of the handling, storage, and potential hazards of this compound.

Product Identification and Properties

- Product Name: **m-PEG9-bromide**
- Synonyms: Bromo-PEG9-methoxy; 2,5,8,11,14,17,20,23,26-Nonaoxaoctacosane, 28-bromo-; mPEG9-Br; Methyl-PEG9-bromide[1]
- Intended Use: For laboratory research purposes, including the synthesis of substances and PEGylation of proteins, peptides, and oligos.[2][3]

The physical and chemical properties of **m-PEG9-Br** are summarized in the table below.

Property	Value	Reference(s)
CAS Number	125562-30-3	[1] [4] [5]
Molecular Formula	C19H39BrO9	[1] [2] [4] [5]
Molecular Weight	491.4 g/mol	[1] [4] [5]
Appearance	Solid	[2]
Purity	98%	[4] [5]
Solubility	Soluble in Water, DMSO, DCM, DMF	[1] [5]
Boiling Point	498.1 ± 40.0 °C (Predicted)	[1]
Density	1.190 ± 0.06 g/cm ³ (Predicted)	[1]
Shelf Life	1095 days	[4]
Storage Condition	-20°C	[5]

Hazard Identification and Classification

There is some discrepancy in the GHS classification of **m-PEG9-Br** among suppliers. One source classifies it as hazardous, while another states it is not a hazardous substance. Therefore, it is crucial to consult the specific safety data sheet provided by the supplier from whom the material was purchased and to handle the substance with caution.

Classification according to one supplier[\[2\]](#):

- GHS Pictograms:
 - GHS07: Exclamation mark
- Signal Word: Warning[\[4\]](#)
- Hazard Statements:
 - H302: Harmful if swallowed.[\[2\]](#)

- H410: Very toxic to aquatic life with long lasting effects.[2]
- Precautionary Statements:
 - P264: Wash skin thoroughly after handling.[2]
 - P270: Do not eat, drink or smoke when using this product.[2]
 - P273: Avoid release to the environment.[2]
 - P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[2]
 - P330: Rinse mouth.[2]
 - P391: Collect spillage.[2]
 - P501: Dispose of contents/container to an approved waste disposal plant.[2]

Another supplier states that mPEG-Bromide derivatives are not classified as a hazardous substance or mixture.[3] Given this conflicting information, users should exercise caution and adhere to the more stringent safety precautions.

Handling and Storage

Proper handling and storage are essential to ensure the safety of personnel and the integrity of the product.

Safe Handling

- Ventilation: Use only in areas with appropriate exhaust ventilation.[2]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Use equipment for eye protection tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU).[3]
 - Skin Protection: Handle with gloves. Gloves must be inspected prior to use. Use proper glove removal technique (without touching the glove's outer surface) to avoid skin contact

with this product. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Wash and dry hands.[3]

- Respiratory Protection: In case of insufficient ventilation, wear suitable respiratory equipment.[6]
- General Hygiene: Avoid inhalation, and contact with eyes and skin.[2] Avoid dust and aerosol formation.[2] Do not eat, drink or smoke when using this product.[2] Wash hands before breaks and at the end of the workday.[7]

Storage

- Conditions: Keep container tightly sealed in a cool, well-ventilated area.[2] A storage temperature of -20°C is recommended.[5]
- Incompatibilities: Keep away from strong oxidizing agents.[8]

Emergency Procedures

First Aid Measures

- If Swallowed: Call a POISON CENTER or doctor/physician if you feel unwell.[2] Rinse mouth.[2] Never give anything by mouth to an unconscious person.[3]
- If on Skin: Rinse skin thoroughly with large amounts of water.[2] Remove contaminated clothing and shoes and call a physician.[2]
- If Inhaled: Immediately relocate self or casualty to fresh air.[2] If not breathing, give artificial respiration.[3]
- If in Eyes: Remove any contact lenses, locate an eye-wash station, and flush eyes immediately with large amounts of water.[2] Separate eyelids with fingers to ensure adequate flushing.[2] Promptly call a physician.[2]

Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation.[8] Avoid dust formation.[8] Wear personal protective equipment.[8]

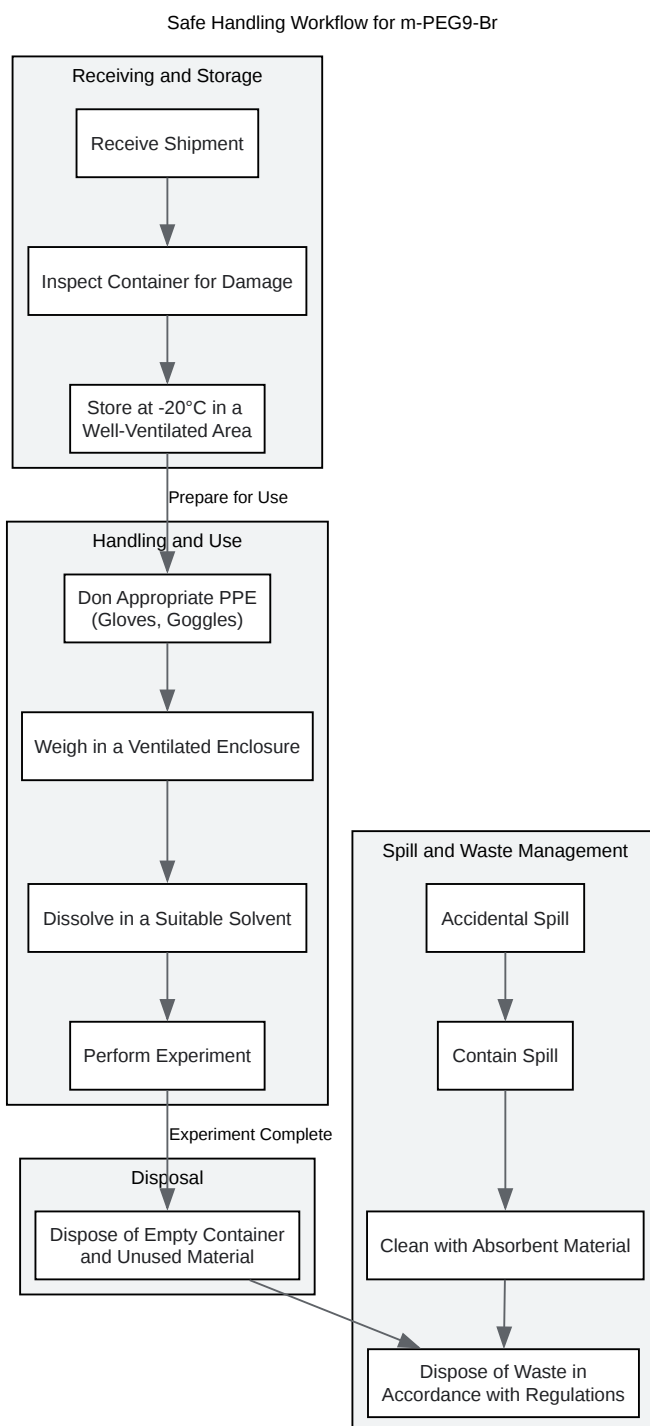
- Environmental Precautions: Prevent further leakage or spillage if safe to do so.^[7] Do not let product enter drains.
- Methods for Cleaning Up: Absorb solutions with finely-powdered liquid-binding material (diatomite, universal binders).^[2] Sweep up and shovel.^[3] Keep in suitable, closed containers for disposal.^[3] Decontaminate surfaces and equipment by scrubbing with alcohol.^[2]

Experimental Protocols

Detailed experimental protocols for the safety assessment of **m-PEG9-Br** are not publicly available in the reviewed safety data sheets. The hazard classifications are typically based on data from similar compounds, computational toxicology models (e.g., QSAR), and, where available, results from standardized toxicity tests. The provided GHS classification (Acute toxicity, Oral, Category 4) suggests that toxicity testing may have been performed, but the specific methodologies are not disclosed in the SDS.

Visualized Workflow

The following diagram illustrates a general workflow for the safe handling of a chemical substance like **m-PEG9-Br**, from receipt to disposal, based on the information provided in the safety data sheets.



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Caption: General workflow for safe handling of **m-PEG9-Br**.

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